

Synthesis protocol for "Succinic acid-mono-N-phenylsulfonylamine"

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Compound of Interest

Compound Name:	Succinic acid-mono-N-phenylsulfonylamine
Cat. No.:	B561288

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Synthesis Protocol for Succinic acid-mono-N-phenylsulfonylamine

For Researchers, Scientists, and Drug Development Professionals

Application Notes

Succinic acid-mono-N-phenylsulfonylamine is a chemical compound that incorporates both a carboxylic acid and a sulfonamide functional group. This bifunctional nature makes it a potential building block in the synthesis of more complex molecules and a candidate for biological screening. Sulfonamide derivatives are a well-established class of compounds with a broad range of therapeutic applications, including antimicrobial, anti-inflammatory, and anticancer activities. The succinic acid moiety can improve solubility and provides a handle for further chemical modifications, such as amide bond formation.

This document provides a detailed protocol for the synthesis of **Succinic acid-mono-N-phenylsulfonylamine**, adapted from a known procedure for a structurally analogous compound. The protocol is intended for use by qualified researchers in a laboratory setting. Potential applications for this compound could include its use as an intermediate in organic synthesis or as a lead compound in drug discovery programs, particularly for screening as an enzyme inhibitor.

Quantitative Data Summary

No specific experimental data for **Succinic acid-mono-N-phenylsulfonylamine** has been reported in the cited literature. The following table summarizes the theoretical data for the compound. Researchers are advised to characterize the final product thoroughly to determine experimental values.

Parameter	Value	Reference
Chemical Formula	$C_{10}H_{11}NO_5S$	[1] [2] [3]
Molecular Weight	257.26 g/mol	[2] [3]
CAS Number	100462-43-9	[1] [2] [3]
Melting Point	To be determined	
1H NMR	To be determined	
^{13}C NMR	To be determined	
IR Spectrum	To be determined	
Purity	To be determined	
Yield	To be determined	

Experimental Protocol

This protocol is adapted from the synthesis of N-(4-Methylphenylsulfonyl)succinamic acid. The procedure has been modified for the synthesis of **Succinic acid-mono-N-phenylsulfonylamine** using benzenesulfonamide as a starting material.

Materials:

- Benzenesulfonamide
- Succinic anhydride
- 4-Dimethylaminopyridine (DMAP)

- Dichloromethane (DCM)
- Dilute Hydrochloric Acid (HCl)
- Deionized Water
- Ethyl acetate

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Standard laboratory glassware
- Rotary evaporator
- Filtration apparatus (e.g., Büchner funnel)
- Melting point apparatus
- Spectroscopic instruments for characterization (NMR, IR)

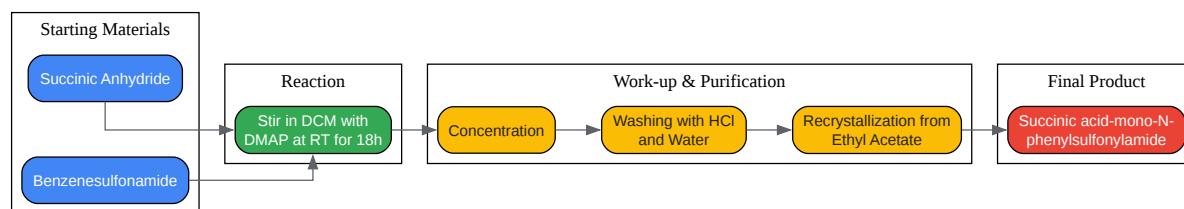
Procedure:

- Reaction Setup: In a clean, dry round-bottom flask, dissolve benzenesulfonamide (1 equivalent) in dichloromethane.
- To this solution, add succinic anhydride (1.5 equivalents) and 4-dimethylaminopyridine (1 equivalent).
- Reaction: Stir the reaction mixture at room temperature for 18 hours.
- Work-up:
 - After 18 hours, concentrate the reaction mixture to dryness using a rotary evaporator.
 - Wash the resulting solid with dilute HCl to remove any unreacted DMAP.

- Subsequently, wash the solid thoroughly with deionized water to remove any remaining succinic anhydride and salts.
- Purification:
 - Recrystallize the crude product from ethyl acetate to a constant melting point to obtain the pure **Succinic acid-mono-N-phenylsulfonylamine**.
- Characterization:
 - Dry the purified product under vacuum.
 - Characterize the compound using appropriate analytical techniques, such as ^1H NMR, ^{13}C NMR, and IR spectroscopy, to confirm its identity and purity. Determine the melting point of the purified compound.

Visualizations

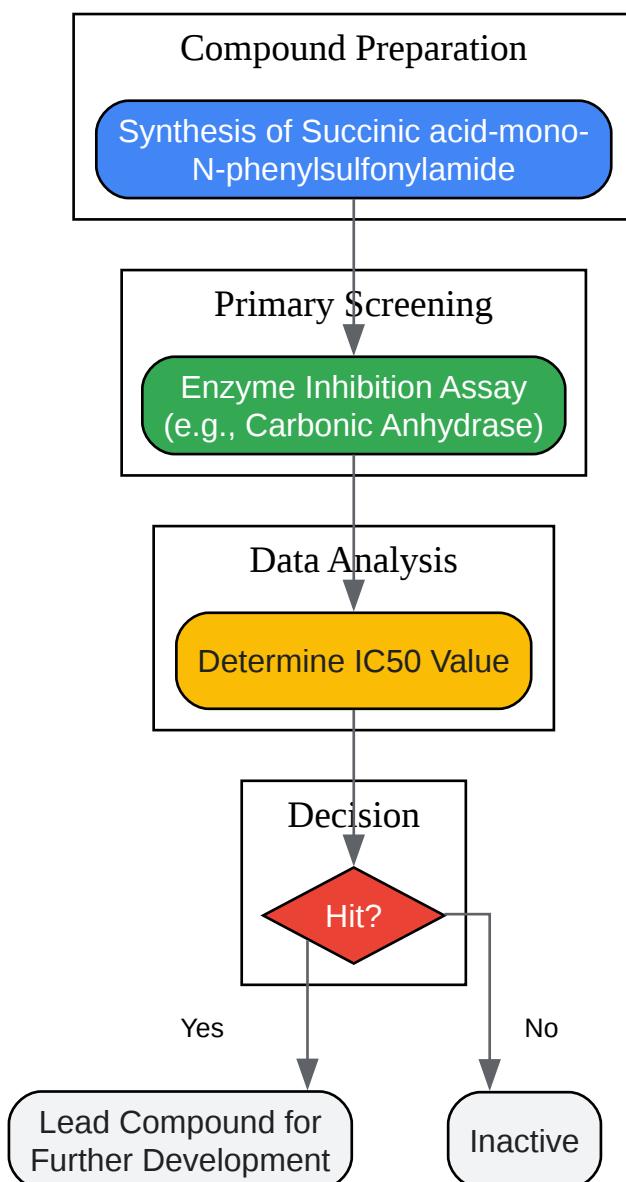
Diagram of the Synthesis Workflow



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Caption: Chemical synthesis workflow for **Succinic acid-mono-N-phenylsulfonylamine**.

Diagram of a Hypothetical Screening Workflow



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Caption: Hypothetical workflow for primary screening of the synthesized compound.

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